

Misinterpretation of "FK-3000": A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FK-3000

Cat. No.: B15564362

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It has come to our attention that the designation "**FK-3000**" is causing confusion within the scientific community. The term "**FK-3000**" does not refer to a small molecule, biologic, or any compound amenable to cellular target engagement studies. Instead, **FK-3000** is a sophisticated, self-propelled anti-aircraft missile system developed by the China Aerospace Science and Industry Corporation (CASIC).

This guide clarifies the nature of the **FK-3000** and explains why the requested comparison for validating its "target engagement in cells" is not applicable.

The FK-3000: An Air Defense System

The **FK-3000** is a ground-based air defense system designed to intercept a variety of aerial threats, including drones, cruise missiles, and helicopters.^{[1][2][3]} First unveiled at the Zhuhai Airshow in 2022, it is a mobile platform mounted on a 6x6 high-mobility truck.^{[1][4]}

Key features of the **FK-3000** system include:

- **A Multi-Layered Arsenal:** The system is equipped with a combination of weapons to engage targets at different ranges. This includes a 30mm automatic cannon for close-range threats

and two types of missiles: larger medium-range missiles and smaller micro-missiles designed to counter drone swarms.[1][5][6]

- **Advanced Targeting Systems:** The **FK-3000** utilizes a sophisticated sensor suite, including phased array radar and electro-optical sensors, to provide 360-degree coverage and track multiple targets.[5][7]
- **Electronic Warfare Capabilities:** In addition to its kinetic weapons, the system incorporates electronic jamming equipment to disrupt the control links of hostile drones.[1][5]

Inapplicability to Cellular and Molecular Biology

The request to validate the "target engagement in cells" of **FK-3000** stems from a misunderstanding of its identity. The methodologies and concepts relevant to drug development and cellular biology are entirely separate from the field of military hardware.

Terms such as "target engagement," "signaling pathways," and "experimental protocols" in a biological context refer to the interaction of molecules with cellular components. These are not applicable to an anti-aircraft system.

We hope this clarification resolves any confusion and directs research efforts appropriately.

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